

Application Notes and Protocols for Measuring Nitric Oxide Release from NCGC00351170

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Compound of Interest

Compound Name: NCGC00351170

Cat. No.: B15573602

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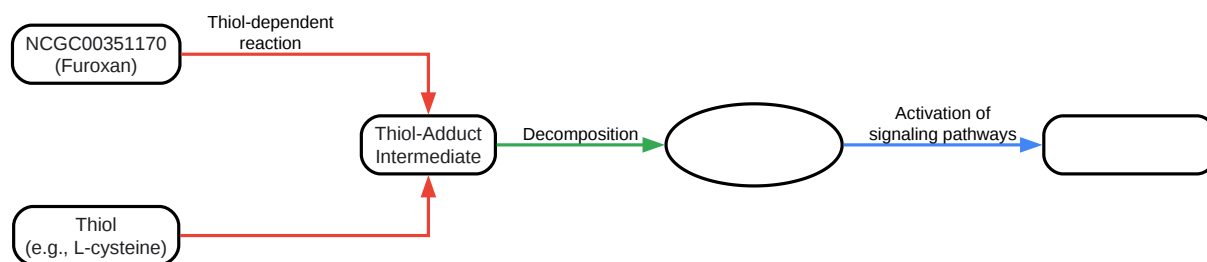
Introduction

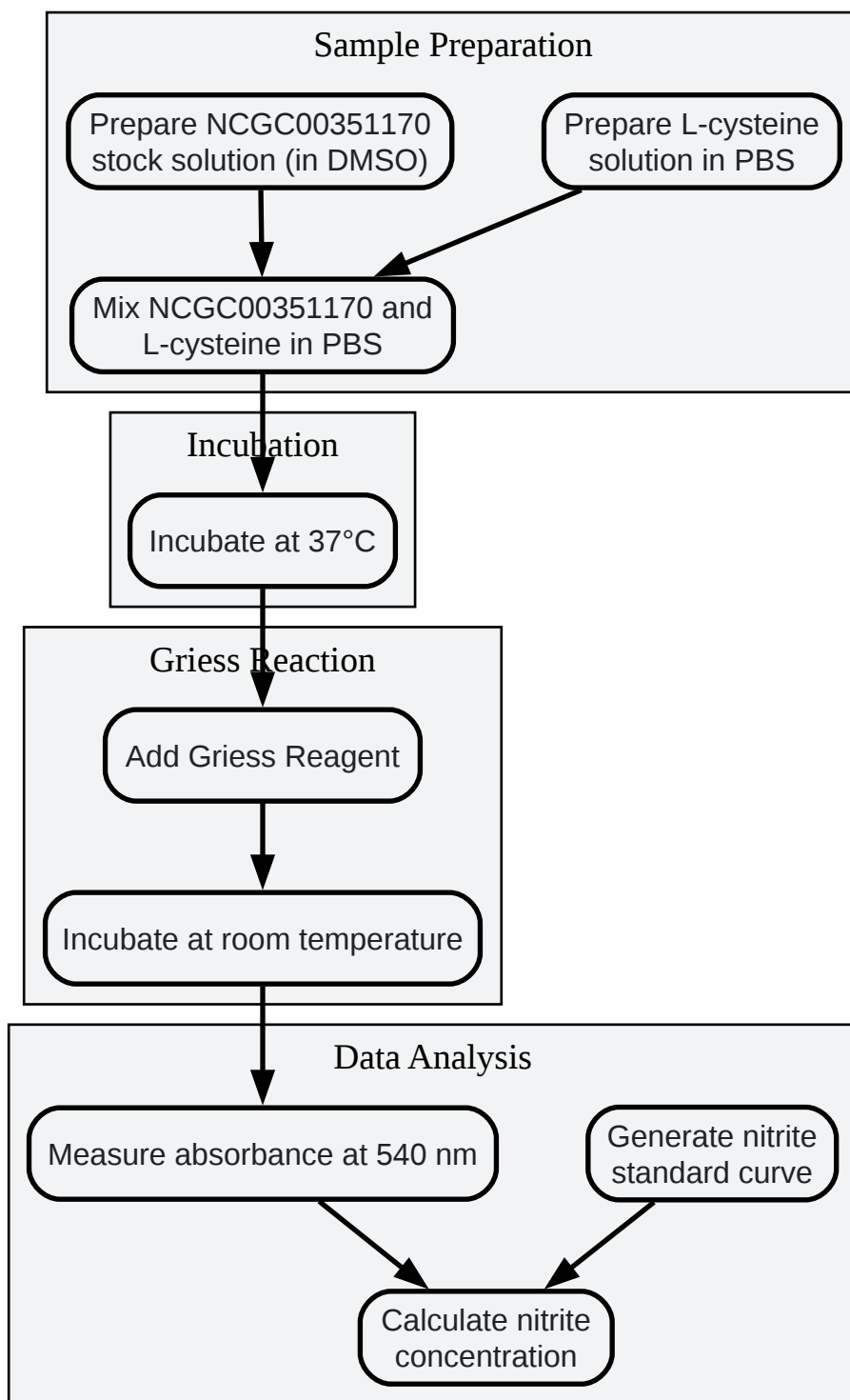
NCGC00351170 is a furoxan derivative that functions as a nitric oxide (NO) donor. The furoxan heterocycle is known to release nitric oxide, a critical signaling molecule in various physiological and pathophysiological processes. The therapeutic potential of compounds like **NCGC00351170** is intrinsically linked to their ability to release NO in a controlled manner. Therefore, accurate quantification of NO release is paramount for the characterization and development of this compound.

This document provides detailed protocols for the measurement of nitric oxide release from **NCGC00351170** using common and reliable methods: the Griess assay and a fluorescent probe-based assay. These methods are suitable for in vitro characterization in various experimental setups.

Signaling Pathway of NO Release from Furoxans

Furoxans typically require the presence of thiols, such as L-cysteine or glutathione, to release nitric oxide. The proposed mechanism involves a nucleophilic attack of the thiolate anion on the furoxan ring, leading to ring-opening and subsequent release of nitric oxide.





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- To cite this document: BenchChem. [Application Notes and Protocols for Measuring Nitric Oxide Release from NCGC00351170]. BenchChem, [2025]. [Online PDF]. Available at:

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